

Proper Disposal Procedures for 4-Ethynylanisole

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Compound of Interest

Compound Name: 4-Ethynylanisole

Cat. No.: B014333

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The proper disposal of **4-ethynylanisole** is critical for ensuring laboratory safety and environmental protection. As a combustible solid and an irritant, this chemical must be managed as hazardous waste according to institutional and regulatory guidelines. The following procedures provide a comprehensive, step-by-step guide for researchers, scientists, and drug development professionals.

Hazard and Safety Information

All handling and disposal procedures should be conducted with a thorough understanding of the hazards associated with **4-ethynylanisole**. Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, a lab coat, and a dust mask, should be worn at all times.^{[1][2]} All work with solid **4-ethynylanisole** should be performed in a chemical fume hood to prevent the inhalation of dust.^[3]

Property	Data
Physical State	Solid[2]
Melting Point	28-30 °C / 82.4 - 86 °F[2]
Boiling Point	87-91 °C at 11 mmHg[1]
Flash Point	82 °C / 179.6 °F (closed cup)[1]
Density	1.019 g/mL at 25 °C[1]
GHS Hazard Statements	H315: Causes skin irritation[2][4]
	H319: Causes serious eye irritation[2][4]
	H335: May cause respiratory irritation[2][4]
Storage Class Code	11: Combustible Solids[1]
Incompatibilities	Strong oxidizing agents[4][5]

Step-by-Step Disposal Protocol

Disposal of **4-ethynylanisole** must be handled through your institution's Environmental Health and Safety (EHS) department and in compliance with EPA regulations under the Resource Conservation and Recovery Act (RCRA).[6][7] Never dispose of this chemical in the regular trash or down the drain.[6][8]

Waste Identification and Segregation

- Waste Characterization: **4-Ethynylanisole** is classified as hazardous waste due to its irritant properties and combustibility.[2][9]
- Segregation: It is crucial to segregate **4-ethynylanisole** waste from other waste streams.[9]
 - Solid Waste: Collect pure **4-ethynylanisole** and any contaminated solid lab supplies (e.g., gloves, weigh papers, absorbent pads) in a dedicated container for solid organic hazardous waste.[3][10]

- Liquid Waste: Solutions containing **4-ethynylanisole** should be collected in a separate, compatible container for liquid organic hazardous waste. Do not mix with aqueous or incompatible waste streams.[11]
- Incompatibles: Keep **4-ethynylanisole** waste away from strong oxidizing agents.[4][5]

Container Selection and Labeling

- Container Choice: Use a container that is in good condition, compatible with the chemical, and has a secure, leak-proof screw-on cap.[10][12] For liquid waste, ensure the container is designed for liquids.[7]
- Labeling: All waste containers must be immediately labeled with a hazardous waste tag.[6][10] The label must include:
 - The words "Hazardous Waste".[6]
 - The full chemical name: "**4-Ethynylanisole**". Do not use abbreviations or formulas.[6]
 - For mixtures, list all chemical constituents and their approximate percentages.[6]
 - Clear indication of the hazards (e.g., "Irritant," "Combustible").[9]
 - The name of the principal investigator and the laboratory location.[6]
 - The date when waste was first added to the container.[6]

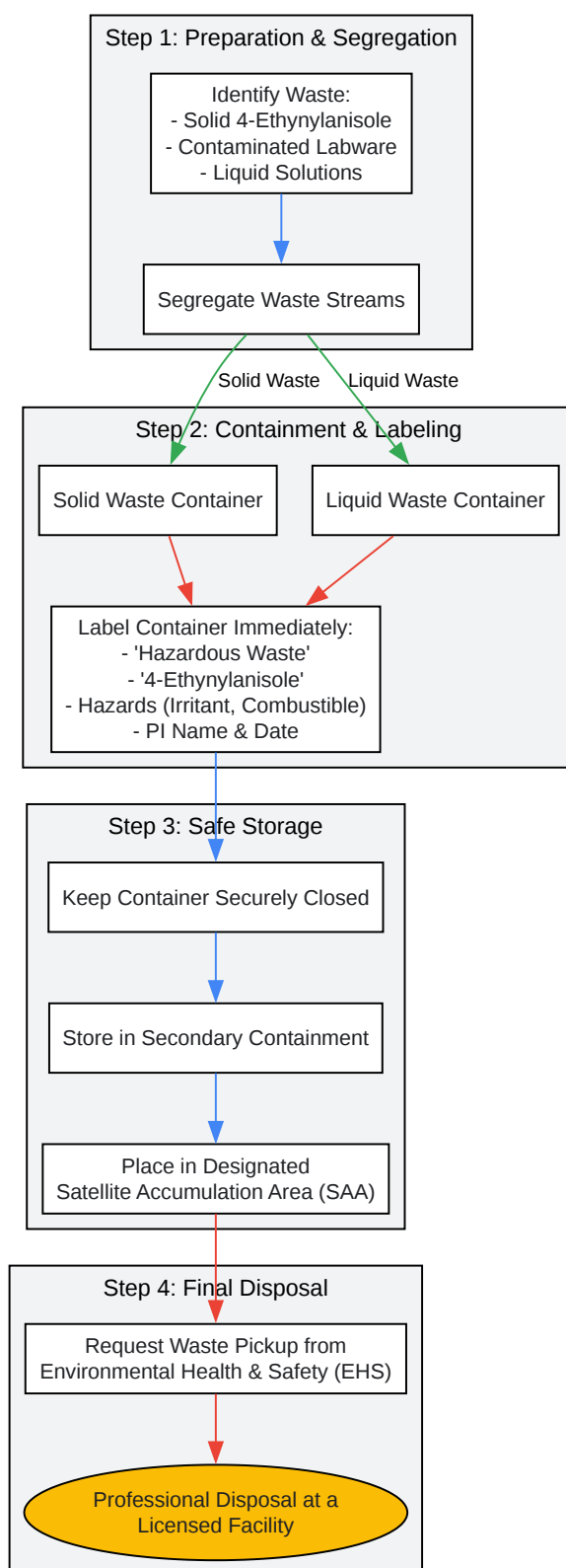
Waste Accumulation and Storage

- Container Handling: Keep waste containers closed at all times, except when adding waste.[10][12]
- Secondary Containment: Store waste containers in a secondary container, such as a chemical-resistant tray or bin, to contain any potential leaks or spills.[10] The secondary container should be able to hold 110% of the volume of the primary container.[10]
- Storage Location: Store the labeled and sealed waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory. This area must be under the control of

laboratory personnel.[\[9\]](#)

Professional Disposal

- Request Pickup: Follow your institution's established procedures to request a hazardous waste pickup from the EHS department. This typically involves submitting a form detailing the waste contents.[\[6\]](#)[\[9\]](#)
- EHS Collection: Trained EHS personnel will collect the waste for final disposal at a licensed waste treatment and disposal facility.[\[4\]](#)[\[13\]](#)



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References

- 1. 4-Ethynylanisole 97 768-60-5 [sigmaaldrich.com]
- 2. fishersci.co.uk [fishersci.co.uk]
- 3. benchchem.com [benchchem.com]
- 4. fishersci.com [fishersci.com]
- 5. 4-Ethynylanisole | CAS#:768-60-5 | Chemsrce [chemsrc.com]
- 6. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 7. pfw.edu [pfw.edu]
- 8. acs.org [acs.org]
- 9. benchchem.com [benchchem.com]
- 10. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
- 11. nswai.org [nswai.org]
- 12. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 13. msds.nipissingu.ca [msds.nipissingu.ca]
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